

Application Notes and Protocols: Storage of CFI-400437 Powder

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Compound of Interest

Compound Name: (1E)-CFI-400437 dihydrochloride

Cat. No.: B13396775

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed recommendations for the storage of CFI-400437 powder, a potent and selective inhibitor of Polo-like kinase 4 (PLK4). Proper storage is crucial to maintain the compound's stability and ensure the reliability of experimental results.

Recommended Storage Conditions

CFI-400437 is a solid powder that requires specific storage conditions to prevent degradation. Based on information from various suppliers, the following conditions are recommended. A summary of these recommendations is provided in the table below for easy comparison.

Supplier	Short-Term Storage	Long-Term Storage	Additional Notes
Selleck Chemicals	Not specified	-20°C for up to 3 years	
MySkinRecipes	2-8°C	Not specified	Store sealed and dry.
MedKoo Biosciences	0-4°C (days to weeks)	-20°C (months to years)	Store dry and in the dark.

Consolidated Recommendation: For optimal long-term stability, it is recommended to store CFI-400437 powder at -20°C. For short-term use, storage at 2-8°C is acceptable. The compound should always be stored in a tightly sealed container, protected from light and moisture.

Handling Precautions

- **Hygroscopic Potential:** While not explicitly stated, many chemical powders are hygroscopic. It is good practice to handle CFI-400437 in a low-humidity environment, such as a glove box or a desiccator.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling this compound.
- **Weighing:** To avoid moisture absorption, allow the container to equilibrate to room temperature before opening. Weigh the desired amount of powder quickly and reseal the container tightly.

Experimental Protocol: Assessment of CFI-400437 Powder Stability

This protocol outlines a general procedure to assess the stability of CFI-400437 powder under various storage conditions.

Objective: To determine the optimal storage conditions for CFI-400437 powder by evaluating its purity over time at different temperatures and humidity levels.

Materials:

- CFI-400437 powder
- Analytical balance
- HPLC-UV system
- Vials (amber and clear)
- Desiccator
- Temperature and humidity-controlled chambers or incubators
- Solvents for HPLC analysis (e.g., acetonitrile, water, formic acid)

Procedure:

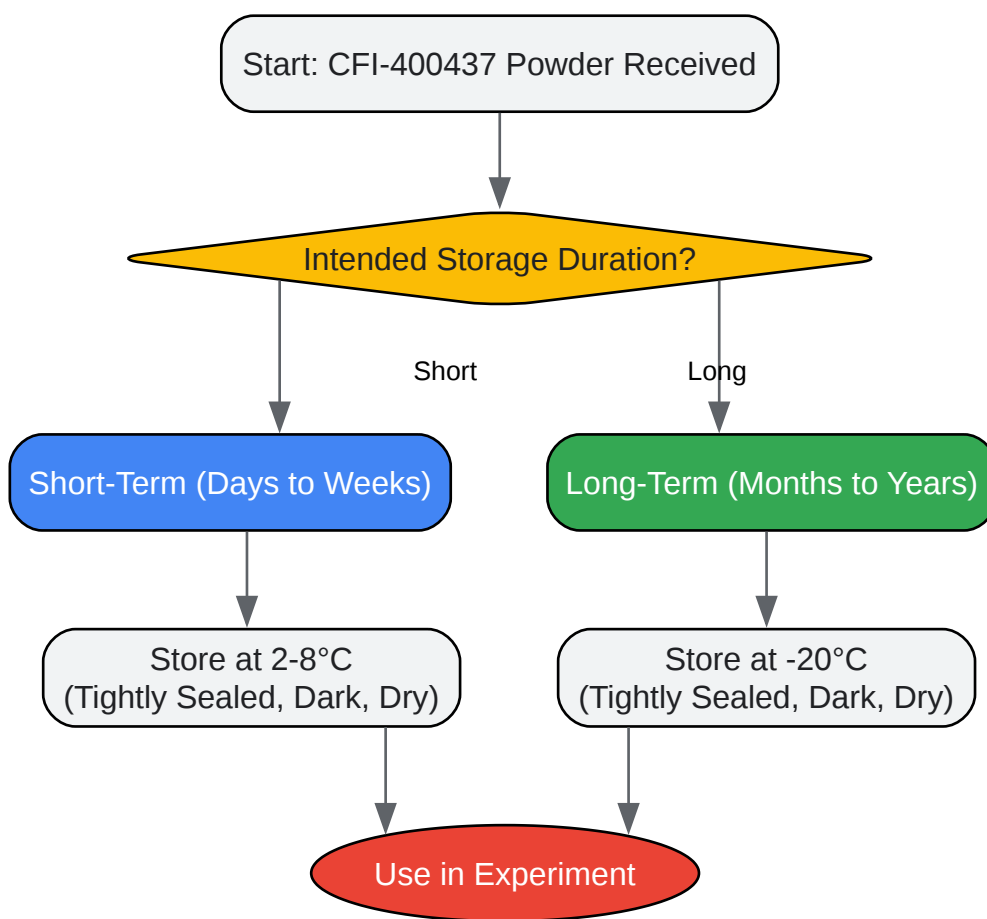
- Initial Analysis (T=0):
 - Dissolve a precisely weighed amount of CFI-400437 powder in an appropriate solvent to a known concentration.
 - Analyze the solution by HPLC-UV to determine the initial purity. This will serve as the baseline.
 - Record the chromatogram and the peak area of the main compound.
- Sample Preparation for Stability Study:
 - Aliquot accurately weighed amounts of CFI-400437 powder into different sets of vials.
 - Include both amber vials (to test for light sensitivity) and clear vials.
 - Prepare multiple vials for each condition to be tested at different time points.
- Storage Conditions:
 - Store the vials under the following conditions:
 - Condition 1 (Recommended Long-Term): -20°C in a desiccator.
 - Condition 2 (Recommended Short-Term): 4°C in a desiccator.
 - Condition 3 (Accelerated Stability): 25°C / 60% Relative Humidity (RH).
 - Condition 4 (Stress Condition): 40°C / 75% RH.
 - Condition 5 (Light Exposure): Room temperature, exposed to ambient light (in clear vials).
- Time Points for Analysis:
 - Analyze the samples at predetermined time points. Suggested time points include: 1, 3, 6, 12, and 24 months for long-term conditions, and 1, 2, 3, and 6 months for accelerated and

stress conditions.

- Analysis:
 - At each time point, retrieve one vial from each storage condition.
 - Allow the vial to equilibrate to room temperature before opening.
 - Dissolve the powder in the same solvent and to the same concentration as the initial analysis.
 - Analyze by HPLC-UV using the same method as the initial analysis.
 - Compare the purity and the appearance of any degradation products to the T=0 sample.
- Data Analysis:
 - Calculate the percentage of remaining CFI-400437 at each time point for each condition.
 - Plot the percentage of CFI-400437 remaining versus time for each storage condition.
 - Identify any significant degradation under specific conditions.

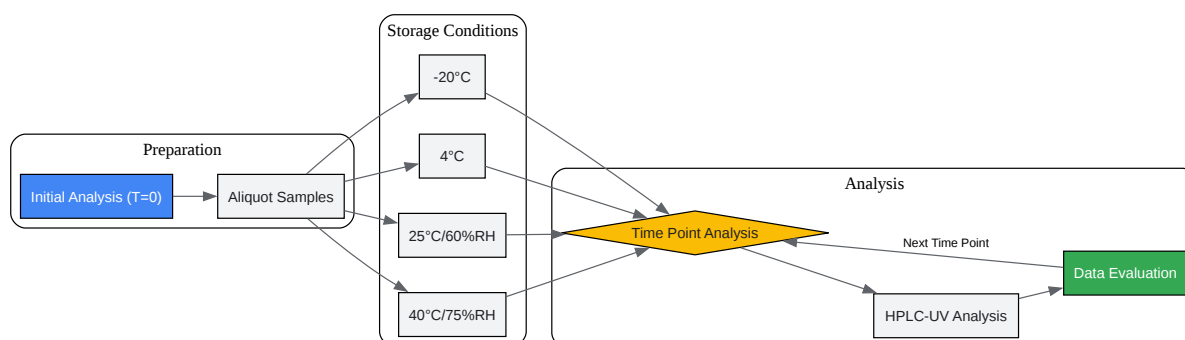
Visualizations

The following diagrams illustrate key decision-making processes and workflows related to the storage and handling of CFI-400437.



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Caption: Decision tree for selecting the appropriate storage condition for CFI-400437 powder.



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Caption: Workflow for conducting a stability study on CFI-400437 powder.

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